

Phase diagram of the niobium-sulfur binary system

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Compound of Interest

Compound Name: *Niobium sulfide*

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An In-depth Technical Guide to the Niobium-Sulfur Binary System

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the niobium-sulfur (Nb-S) binary system, focusing on its phase diagram, the crystal structures of its constituent phases, and the experimental methodologies used for their synthesis and characterization. This document is intended for researchers, scientists, and professionals in drug development who may utilize **niobium sulfide** compounds in various applications, including catalysis and materials science.

The Niobium-Sulfur Phase Diagram

The Nb-S system is characterized by a variety of stable and metastable phases, the formation of which is dependent on temperature, pressure, and atomic composition. While a complete, experimentally determined phase diagram is not yet fully established, computational studies, corroborated by experimental synthesis of individual compounds, have provided significant insights into the phase relationships at ambient pressure.

A calculated phase diagram suggests the stability of several key **niobium sulfide** phases: Nb_{14}S_5 , Nb_3S_4 , 2H-NbS_2 , and NbS_3 [1]. Other phases, such as Nb_{21}S_8 and NbS , have been observed in higher-temperature experiments but are considered metastable at ambient conditions[1]. It is important to note that the melting points for most of the intermediate phases remain largely unknown[1].

The following sections detail the known quantitative data for the stable and notable metastable phases in the Nb-S system.

Data Presentation: Niobium Sulfide Phases

The following tables summarize the crystallographic data for the known phases in the niobium-sulfur binary system.

Table 1: Crystal Structure of **Niobium Sulfide** (NbS) and its Polymorphs

Phase	Crystal System	Space Group	Lattice Parameters (Å)
Orthorhombic NbS	Orthorhombic	Pnma	a = 6.4450(1), b = 3.31770(4), c = 5.8629(1)

Table 2: Crystal Structure of Niobium Disulfide (NbS₂) Polytypes

Polytype	Crystal System	Space Group	Lattice Parameters (Å)
1T-NbS ₂	Trigonal	P-3m1	-
2H-NbS ₂	Hexagonal	P6 ₃ /mmc	a = 3.33, c = 17.86
3R-NbS ₂	Rhombohedral	R3m	-

Table 3: Crystal Structure of Niobium Trisulfide (NbS₃) Polymorphs

Polymorph	Crystal System	Space Group	Lattice Parameters (Å)	β (°)
NbS ₃ -i	Triclinic	P-1	a = 4.963, b = 6.730, c = 9.144	-
NbS ₃ -iv	Monoclinic	P2 ₁ /c	a = 6.7515(5), b = 4.9736(4), c = 18.1315(13)	90.116(2)
NbS ₃ -v	Monoclinic	P2 ₁ /m	a = 4.950(5), b = 3.358(4), c = 9.079(10)	97.35(2)

Table 4: Crystal Structure of Other **Niobium Sulfide** Phases

Phase	Crystal System	Space Group	Lattice Parameters (Å)	β (°)
Nb ₃ S ₄	-	-	-	-
NbS ₄	Monoclinic	C2/c	a = 13.126(2), b = 10.454(1), c = 6.951(1)	111.939(5)
Nb ₁₄ S ₅	Orthorhombic	Pnma	a = 18.480, b = 3.374, c = 19.797	-

Note: Dashes indicate that the data was not available in the searched literature.

Experimental Protocols

The determination of the Nb-S phase diagram and the synthesis of its constituent phases involve various high-temperature and characterization techniques.

Synthesis of Niobium Sulfide Phases

High-Temperature Synthesis in Evacuated Ampoules:

A common method for preparing **niobium sulfides** involves the direct reaction of high-purity niobium metal powder or foil with elemental sulfur in sealed, evacuated quartz ampules.

- Procedure:
 - Stoichiometric amounts of niobium and sulfur are placed in a quartz tube.
 - The tube is evacuated to a high vacuum (e.g., 10^{-5} torr) and sealed.
 - The sealed ampule is placed in a multi-zone tube furnace and heated to a specific temperature for an extended period to allow for complete reaction and crystallization. For example, NbS₄ can be synthesized from Nb metal and excess sulfur at 440 °C[2].
 - The ampule is then cooled, often slowly, to room temperature.

Chemical Vapor Transport (CVT):

CVT is a widely used technique for growing high-quality single crystals of **niobium sulfides**. This method involves the use of a transport agent (e.g., iodine) to facilitate the transport of the material from a source zone to a cooler growth zone within a sealed ampule.

- Procedure:
 - A polycrystalline powder of the desired **niobium sulfide** phase (or the constituent elements) is placed at one end of a quartz ampule (the source zone).
 - A small amount of a transport agent, such as iodine, is added to the ampule.
 - The ampule is evacuated and sealed.
 - The ampule is placed in a two-zone furnace, creating a temperature gradient. For instance, single crystals of NbS₂ can be grown using iodine as the transport agent.
 - The **niobium sulfide** reacts with the transport agent at the hotter source zone to form a volatile species.
 - This gaseous species diffuses to the cooler growth zone, where the reverse reaction occurs, depositing single crystals of the **niobium sulfide**.

Hydrothermal Synthesis:

This method is employed for the synthesis of **niobium sulfides** at relatively lower temperatures in an aqueous solution.

- Procedure:
 - A niobium precursor, such as niobium nitrate hexahydrate, and a sulfur source, like sodium sulfide hydrate, are dissolved in deionized water[3].
 - The solution is sealed in a Teflon-lined stainless-steel autoclave.
 - The autoclave is heated to a specific temperature (e.g., 120–250 °C) for a set duration[3].
 - After cooling, the resulting precipitate is collected, washed, and dried.

Characterization Techniques

X-ray Diffraction (XRD):

XRD is the primary tool for phase identification and crystal structure determination of the synthesized **niobium sulfide** compounds. Powder XRD is used to identify the phases present in a sample by comparing the experimental diffraction pattern to known patterns in databases. Single-crystal XRD provides detailed information about the crystal structure, including lattice parameters and atomic positions.

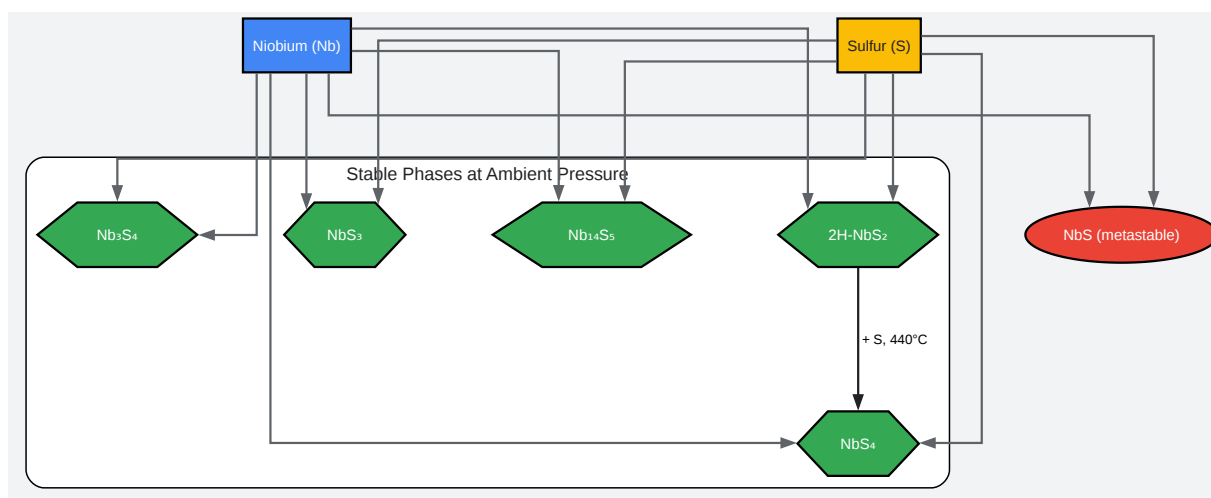
Thermal Analysis (DTA/TGA):

Differential Thermal Analysis (DTA) and Thermogravimetric Analysis (TGA) are crucial for investigating phase transitions and thermal stability.

- DTA: Measures the temperature difference between a sample and a reference material as a function of temperature. Endothermic or exothermic events, such as phase transitions or reactions, are detected as peaks in the DTA curve.
- TGA: Measures the change in mass of a sample as a function of temperature. It is used to study decomposition reactions and the thermal stability of the compounds.

Visualization of the Niobium-Sulfur System

The following diagram illustrates the relationships between the key phases in the niobium-sulfur binary system, based on the available data.



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Caption: Logical relationships of key phases in the Nb-S system.

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